

Commercial Availability and Technical Guide to 3,5-Dichlorotoluene

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3,5-Dichlorotoluene**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document details its commercial availability from various suppliers, its physicochemical properties, and its significant applications in chemical synthesis.

Commercial Suppliers and Product Specifications

3,5-Dichlorotoluene is readily available from a range of chemical suppliers, catering to research and development as well as bulk manufacturing needs. The compound, with CAS Number 25186-47-4, is typically offered in various purities and quantities. Below is a summary of prominent suppliers and their product specifications.



Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantitie s
Simson Pharma Limited	3,5- dichlorotolu ene	25186-47- 4	C7H6Cl2	161.03	High Quality (CoA available)	Custom Synthesis
Apollo Scientific	3,5- Dichlorotol uene	25186-47- 4	C7H6Cl2	161.03	98%	1g, 5g, 25g, 100g, 500g
CymitQuim ica	3,5- Dichlorotol uene	25186-47- 4	C7H6Cl2	161.03	98%	1g, 5g, 25g, 100g, 500g
PDQ Scientific	3,5- Dichlorotol uene	25186-47- 4	C7H6Cl2	161.03	-	100mg
HPC Standards	3,5- Dichlorotol uene	25186-47- 4	C7H6Cl2	161.03	Analytical Reference Standard	100mg
ChemicalB ook	3 5- DICHLOR OTOLUEN E	25186-47- 4	C7H6Cl2	161.03	98+%	250mg, 500mg, 1g, 2.5g, 5g, 10g, 25g, 50g, 100g, 500g
Benchche m	3,5- Dichlorotol uene	25186-47- 4	C7H6Cl2	161.03	-	Research quantities
AOBCHEM	3, 5- Dichlorotol uene	25186-47- 4	C7H6Cl2	161.03	-	Research quantities



BLD Pharm	3,5- Dichlorotol uene	25186-47- 4	C7H6Cl2	161.03	-	Research quantities
LGC Standards	3,5- Dichlorotol uene	25186-47- 4	C7H6Cl2	159.98	-	1g, 2.5g, 5g
Clinivex	3,5- Dichlorotol uene	25186-47- 4	C7H6Cl2	161.03	Reference Standard	Research quantities

Physicochemical Properties

A summary of the key physical and chemical properties of **3,5-Dichlorotoluene** is provided below.

Property	Value		
Molecular Formula	C7H6Cl2[1][2][3]		
Molecular Weight	161.03 g/mol [1][2][3]		
CAS Number	25186-47-4[1][2][3][4]		
Appearance	White to off-white solid or colorless liquid[1][2]		
Melting Point	26 °C[5]		
Boiling Point	203 °C[5]		
Density	1.242 g/cm ³		
Flash Point	79 °C		
Solubility	Insoluble in water, soluble in most organic solvents.		

Synthesis and Experimental Protocols



The synthesis of **3,5-Dichlorotoluene** is challenging due to the ortho-, para-directing nature of the methyl group on the toluene ring, making direct chlorination an inefficient method for obtaining the **3,5-isomer.**[1] Consequently, specialized synthetic routes are employed.

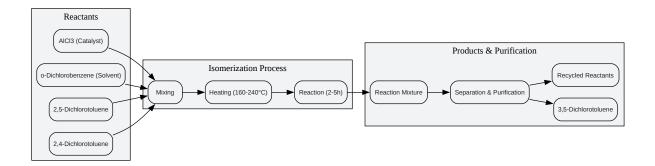
Isomerization of Dichlorotoluene Isomers

A common industrial method for synthesizing **3,5-Dichlorotoluene** involves the isomerization of other dichlorotoluene isomers, such as 2,4-dichlorotoluene and 2,5-dichlorotoluene.[4]

Experimental Protocol Outline:

- Reactants: 2,4-Dichlorotoluene and/or 2,5-Dichlorotoluene (raw materials), odichlorobenzene (solvent), Aluminum chloride (AlCl₃) (catalyst).[4]
- Procedure:
 - The raw material (2,4- and/or 2,5-dichlorotoluene) is mixed with the o-dichlorobenzene
 solvent. The mass ratio of solvent to raw material is typically 1:1.[4]
 - The catalyst, AlCl₃, is added in a quantity of 3-8% of the raw material's mass.[4]
 - The reaction mixture is heated to a temperature between 160-240°C for 2-5 hours to facilitate the isomerization reaction.[4]
 - Following the reaction, the mixture is subjected to separation and purification processes, such as distillation, to isolate the 3,5-Dichlorotoluene product. Unreacted starting materials can often be recovered and recycled.[4]





Click to download full resolution via product page

Isomerization Synthesis of **3,5-Dichlorotoluene**.

Oxidation of the Methyl Group

The methyl group of **3,5-Dichlorotoluene** can be oxidized to yield valuable derivatives such as **3,5-dichlorobenzaldehyde** and **3,5-dichlorobenzoic** acid.[1]

Experimental Protocol Outline for Oxidation to 3,5-Dichlorobenzaldehyde:

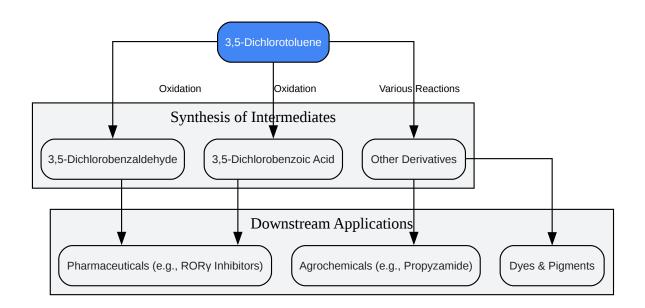
- Reactants: **3,5-Dichlorotoluene** (substrate), Hydrogen peroxide (oxidant), a metal ion complex of cobalt, molybdenum, or bromine (catalyst), and Acetic acid (solvent).
- Procedure:
 - 3,5-Dichlorotoluene is dissolved in acetic acid.
 - The catalyst is introduced into the solution.
 - Hydrogen peroxide is added as the oxidizing agent.



 The reaction is typically carried out in a continuous flow tubular reactor, which allows for effective control of reaction conditions and enhances safety and efficiency.

Applications in Research and Drug Development

- **3,5-Dichlorotoluene** serves as a crucial building block in the synthesis of more complex molecules for various industries.
- Pharmaceuticals: It is a key intermediate in the preparation of active pharmaceutical
 ingredients (APIs).[1] Notably, it is used in the synthesis of pyrazole amide derivatives that
 function as RORy (Retinoic acid receptor-related orphan receptor gamma) inhibitors, which
 are of interest in the treatment of autoimmune diseases.[5][6]
- Agrochemicals: This compound is utilized in the manufacturing of pesticides and herbicides.
 [1] A significant application is its role as a precursor in the synthesis of the herbicide propyzamide.
- Dyes and Pigments: **3,5-Dichlorotoluene** is also employed in the production of certain dyes and pigments.[1]



Click to download full resolution via product page



Synthetic Utility of **3,5-Dichlorotoluene**.

Safety Information

3,5-Dichlorotoluene is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation and is very toxic to aquatic life with long-lasting effects. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 3,5-Dichlorotoluene | 25186-47-4 | Benchchem [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. 3,5-Dichlorotoluene | C7H6Cl2 | CID 32834 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. CN114988982A Method for isomerizing and synthesizing 3, 5-dichlorotoluene Google Patents [patents.google.com]
- 5. 3 5-DICHLOROTOLUENE | 25186-47-4 [chemicalbook.com]
- 6. usbio.net [usbio.net]
- To cite this document: BenchChem. [Commercial Availability and Technical Guide to 3,5-Dichlorotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293413#commercial-availability-and-suppliers-of-3-5-dichlorotoluene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com